

# Safety and handling of Maleimide-NODA-GA

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## Compound of Interest

Compound Name: Maleimide-NODA-GA

Cat. No.: B6297667

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An In-depth Technical Guide to the Safety and Handling of **Maleimide-NODA-GA**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Maleimide-NODA-GA**, a bifunctional chelator crucial for the development of radiopharmaceuticals and other targeted molecular probes. It covers the fundamental chemistry, safety and handling procedures, and detailed experimental protocols for its application in bioconjugation and radiolabeling.

## Introduction to Maleimide-NODA-GA

**Maleimide-NODA-GA** is a heterobifunctional linker that combines two key chemical entities: a maleimide group and a NODA-GA chelator. This unique structure allows for a two-step process in the creation of targeted radiopharmaceuticals. First, the maleimide group selectively reacts with thiol (-SH) groups, commonly found in cysteine residues of peptides and proteins, to form a stable covalent bond.[1][2][3] Subsequently, the NODA-GA (1,4,7-triazacyclononane-1-glutaric acid-4,7-diacetic acid) moiety serves as a highly efficient chelator for various radiometals, particularly Gallium-68 ( $^{68}\text{Ga}$ ) and Copper-64 ( $^{64}\text{Cu}$ ), which are used in Positron Emission Tomography (PET) imaging.[4][5] The glutamic acid (GA) component acts as a spacer, potentially improving the pharmacokinetic properties of the final conjugate.[4]

## Physicochemical Properties and Data

The following table summarizes the key physicochemical properties of **Maleimide-NODA-GA**.

Property	Value	Source
Chemical Formula	C <sub>21</sub> H <sub>31</sub> N <sub>5</sub> O <sub>9</sub>	[6][7]
Molecular Weight	497.51 g/mol	[7]
Appearance	White Powder	[6]
Purity	>90-96%	[7][8]
Solubility	Soluble in organic solvents like DMSO and DMF	[9][10]
Storage Conditions	-20°C, protected from light and moisture	[8]
Stability	Stable for up to 1 year under proper storage conditions.[8] The maleimide group is susceptible to hydrolysis in aqueous solutions, especially at higher pH.[2]	

## Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Maleimide-NODA-GA** is not publicly available, a comprehensive safety protocol can be established based on the reactivity of its functional groups. The primary hazards are associated with the maleimide moiety, which is a potent thiol-reactive agent.

Parameter	Guideline	Rationale and References
Personal Protective Equipment (PPE)	Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.	To prevent skin and eye contact with the reactive maleimide group.
Handling	Handle in a well-ventilated area, preferably a fume hood. Avoid inhalation of dust. Minimize contact with skin and eyes. For research and development use only, not for human use. <a href="#">[11]</a>	Maleimides can be irritating and are reactive.
Storage	Store at -20°C in a tightly sealed container, protected from light and moisture. <a href="#">[8]</a> Stock solutions in anhydrous DMSO or DMF can be stored at -20°C for up to a month. <a href="#">[9]</a>	To prevent degradation, particularly hydrolysis of the maleimide ring, which renders it unreactive to thiols. <a href="#">[2]</a> <a href="#">[3]</a>
Spill Management	In case of a spill, absorb with an inert material and dispose of as chemical waste. Clean the area with an appropriate solvent.	To safely contain and remove the reactive compound.
Disposal	Dispose of in accordance with local, state, and federal regulations for chemical waste.	To ensure environmental safety and compliance.

## Chemical Reactivity and Mechanisms

### Thiol-Maleimide Conjugation

The core of **Maleimide-NODA-GA**'s utility lies in the highly specific and efficient reaction between the maleimide group and a thiol. This reaction, a Michael addition, forms a stable thioether bond.[\[1\]](#)[\[3\]](#)

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